

Essential Safety and Operational Guide for Handling Pyridine-2,4-diamine

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Compound of Interest

Compound Name: **pyridine-2,4-diamine**

Cat. No.: **B032025**

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This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals working with **pyridine-2,4-diamine**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Hazard Summary and Quantitative Data

Pyridine-2,4-diamine is a chemical compound that presents several health hazards. It is harmful if swallowed, comes into contact with the skin, or is inhaled.[1][2] It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.[1][3]

Hazard Classification	GHS Category	Description
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[1][2]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin.[1][2]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.[1]
Skin Irritation	Category 2	Causes skin irritation.[1][2][3]
Eye Irritation	Category 2A	Causes serious eye irritation.[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1][3]

Occupational Exposure Limits for the related compound Pyridine (CAS No. 110-86-1) are established by various agencies. While not specific to **pyridine-2,4-diamine**, they provide a point of reference for risk assessment.

Agency	Exposure Limit (Pyridine)	Details
OSHA (PEL)	5 ppm	8-hour time-weighted average. [1]
NIOSH (REL)	5 ppm	10-hour time-weighted average. [3][4]
ACGIH (TLV)	1 ppm	8-hour time-weighted average. [1]

Operational Plan: Safe Handling of Pyridine-2,4-diamine

1. Engineering Controls:

- Ventilation: Always handle **pyridine-2,4-diamine** in a well-ventilated area.[\[1\]\[5\]](#) A certified laboratory chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[5\]](#)
- Eyewash and Safety Shower: Ensure that an emergency eyewash station and a safety shower are readily accessible, within a 10-second travel distance from the work area.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles with side shields or a full-face shield.[\[3\]\[4\]](#)
- Hand Protection: Wear chemical-resistant gloves. Nitrile gloves are a suitable option.[\[5\]](#) Always inspect gloves for any signs of degradation or puncture before use and wash hands thoroughly after removing them.

- **Body Protection:** A fully buttoned lab coat or chemical-resistant coveralls should be worn to prevent skin contact.[4][5]
- **Respiratory Protection:** If working outside of a fume hood or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.

3. Handling Procedures:

- **Pre-use Inspection:** Before handling, visually inspect the container for any damage or leaks.
- **Dispensing:** Carefully weigh or measure the required amount within the fume hood. Avoid generating dust.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory.[1][3] Wash hands thoroughly with soap and water after handling the chemical.[3]
- **Spill Management:** In case of a spill, immediately evacuate the area and alert others. For small spills, use an absorbent material like sand or vermiculite to contain it.[5] The contained material should then be transferred to a sealed, labeled container for proper disposal.[5]

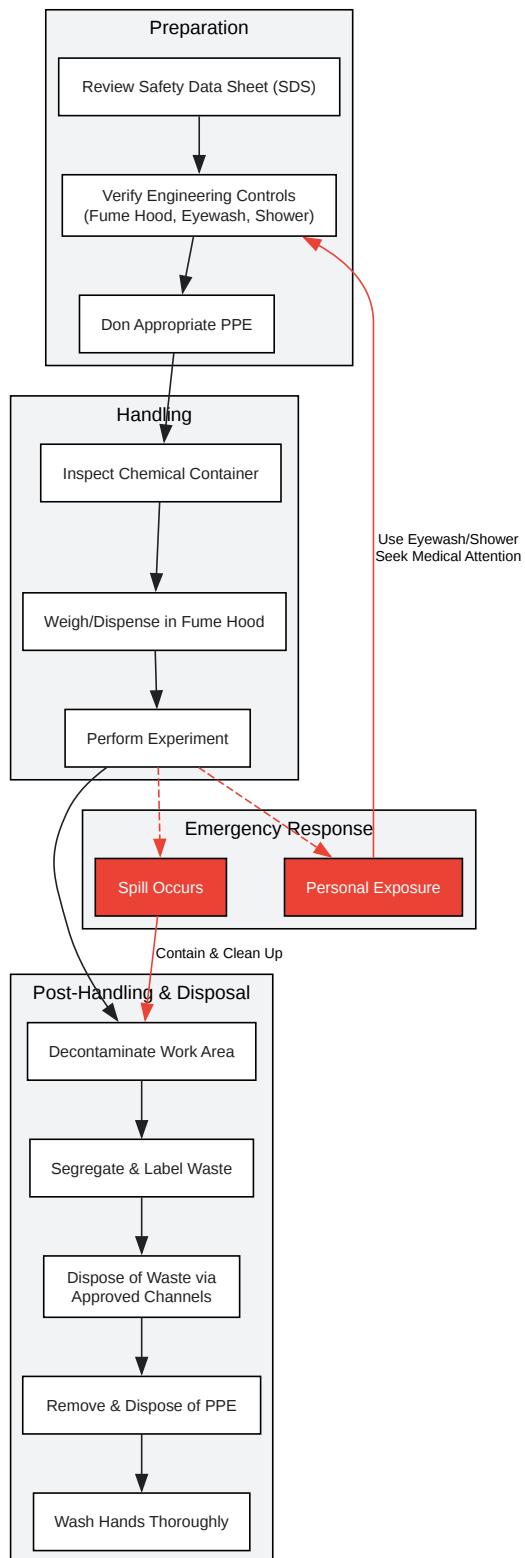
Disposal Plan

Proper disposal of **pyridine-2,4-diamine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste containing **pyridine-2,4-diamine**, including contaminated PPE and absorbent materials, in a designated, sealed, and clearly labeled hazardous waste container.
- **Segregation:** Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- **Disposal Method:** Never dispose of **pyridine-2,4-diamine** down the drain or in the regular trash.[5] All chemical waste must be disposed of through an approved hazardous waste disposal service, in accordance with local, state, and federal regulations.[5]

Safe Handling Workflow

Safe Handling Workflow for Pyridine-2,4-diamine



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Caption: Workflow for the safe handling of pyridine-2,4-diamine.

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